

5-Bromo-2-fluoroanisole CAS number

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Compound of Interest

Compound Name: 5-Bromo-2-fluoroanisole

Cat. No.: B123389

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An In-depth Technical Guide to **5-Bromo-2-fluoroanisole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Bromo-2-fluoroanisole (CAS Number: 103291-07-2) is a halogenated aromatic ether that serves as a critical building block in modern organic synthesis.^{[1][2][3]} Its unique substitution pattern, featuring a bromine atom amenable to cross-coupling reactions and a fluorine atom for modulating physicochemical properties, makes it a valuable intermediate in the development of novel pharmaceuticals and complex organic molecules. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, key applications, and detailed experimental protocols.

Chemical Identity and Properties

5-Bromo-2-fluoroanisole is also known by several synonyms, including 3-Bromo-6-fluoroanisole, 4-Bromo-1-fluoro-2-methoxybenzene, and 2-Fluoro-5-bromoanisole.^[1]

Table 1: Chemical Identifiers

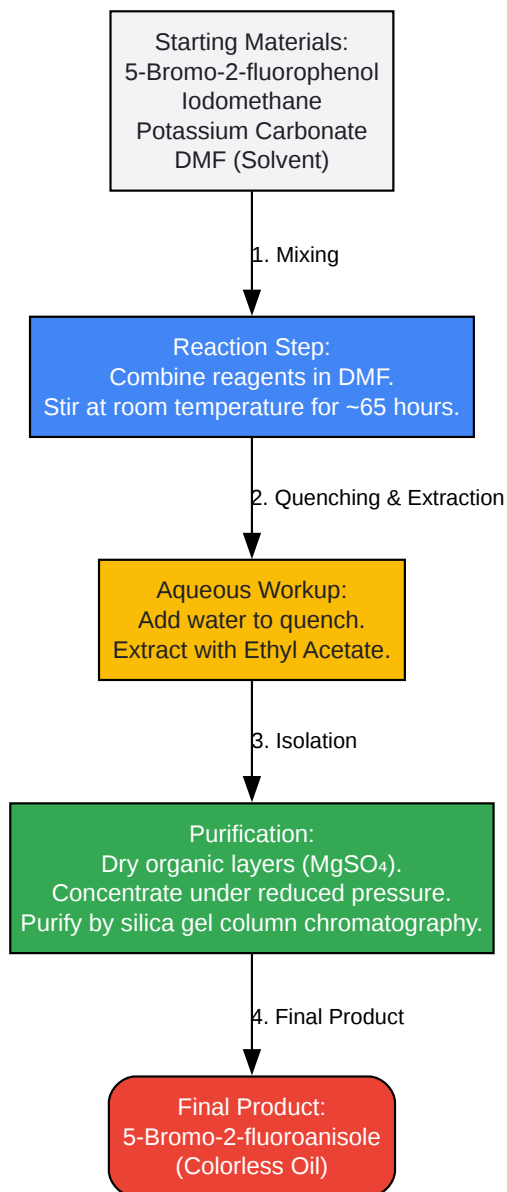
Identifier	Value
CAS Number	103291-07-2[1][2][3][4][5][6][7][8][9]
Molecular Formula	C ₇ H ₆ BrFO[1]
Molecular Weight	205.02 g/mol [1][2]
IUPAC Name	4-Bromo-1-fluoro-2-methoxybenzene
MDL Number	MFCD01861130[9]

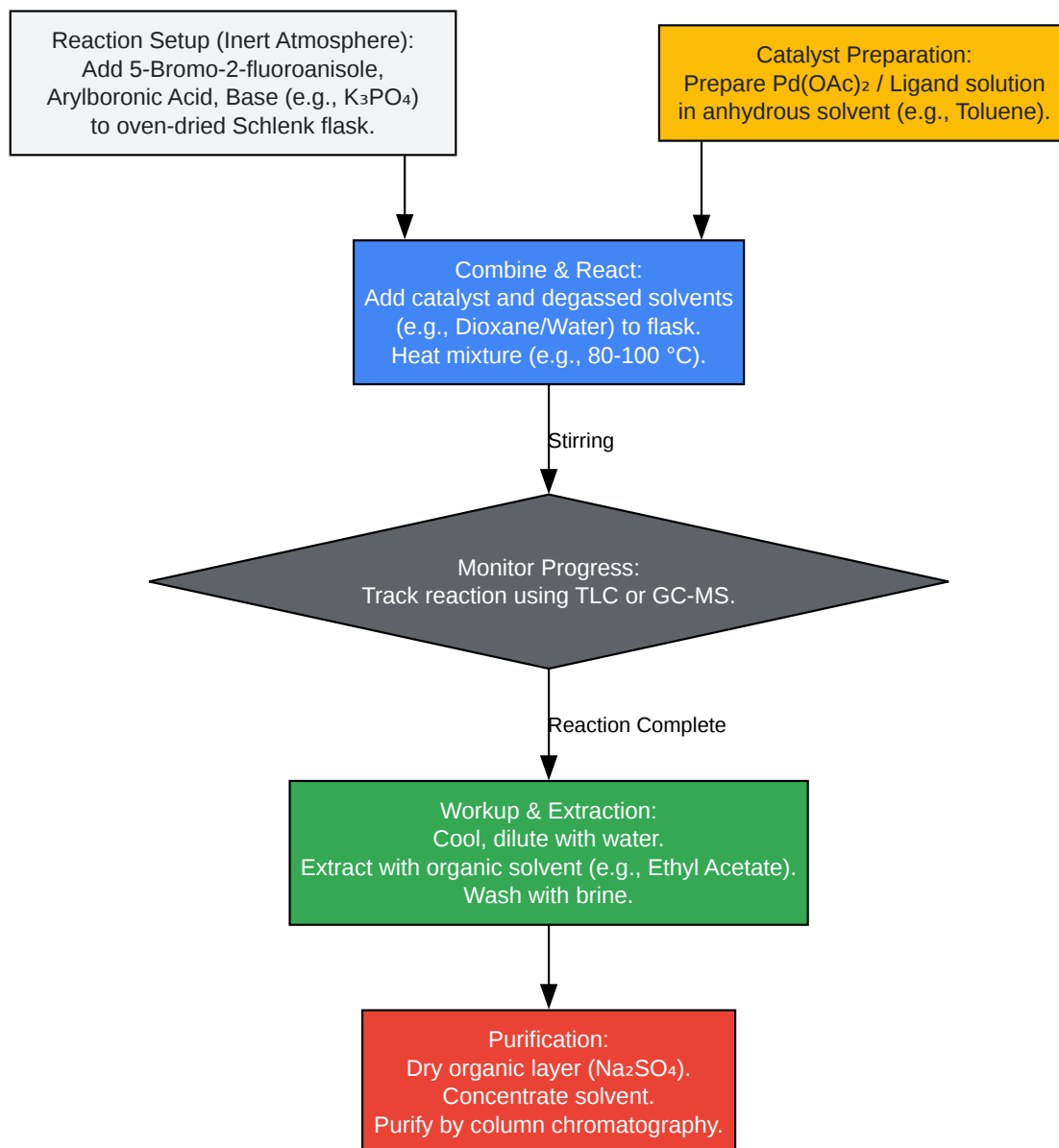
Table 2: Physicochemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid[1][2][6]
Boiling Point	205.8 °C (at 760 mmHg)[1][4][5][7]
Density	1.532 g/cm ³ [1][4][5]
Flash Point	92.5 - 98 °C[1][9]
Refractive Index	1.519[1][4]
Storage	Store at room temperature, sealed in a dry place[1][2]

Synthesis of 5-Bromo-2-fluoroanisole

The most common laboratory synthesis involves the methylation of 5-Bromo-2-fluorophenol. This reaction proceeds via a standard Williamson ether synthesis mechanism.





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